

An In-depth Technical Guide to the Synthesis of Phenyl 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: **Phenyl 4-methylbenzenesulfonate**

Cat. No.: **B181179**

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This technical guide provides a comprehensive overview of the synthesis of **phenyl 4-methylbenzenesulfonate**, a valuable intermediate in organic synthesis. The document outlines the core chemical principles, a detailed experimental protocol, and a summary of relevant quantitative data.

Introduction

The synthesis of **phenyl 4-methylbenzenesulfonate** is a classic example of an esterification reaction, specifically the formation of a sulfonate ester. This process involves the reaction of phenol with 4-methylbenzenesulfonyl chloride (also known as p-toluenesulfonyl chloride or tosyl chloride). The reaction is typically carried out under Schotten-Baumann conditions, which utilize a base to facilitate the reaction and neutralize the acidic byproduct.^{[1][2][3]} The resulting **phenyl 4-methylbenzenesulfonate**, often referred to as phenyl tosylate, serves as a key substrate in various coupling reactions and as a protecting group in multi-step syntheses.

The overall chemical transformation is depicted in the following reaction scheme:

Figure 1: General reaction scheme for the synthesis of **phenyl 4-methylbenzenesulfonate**.

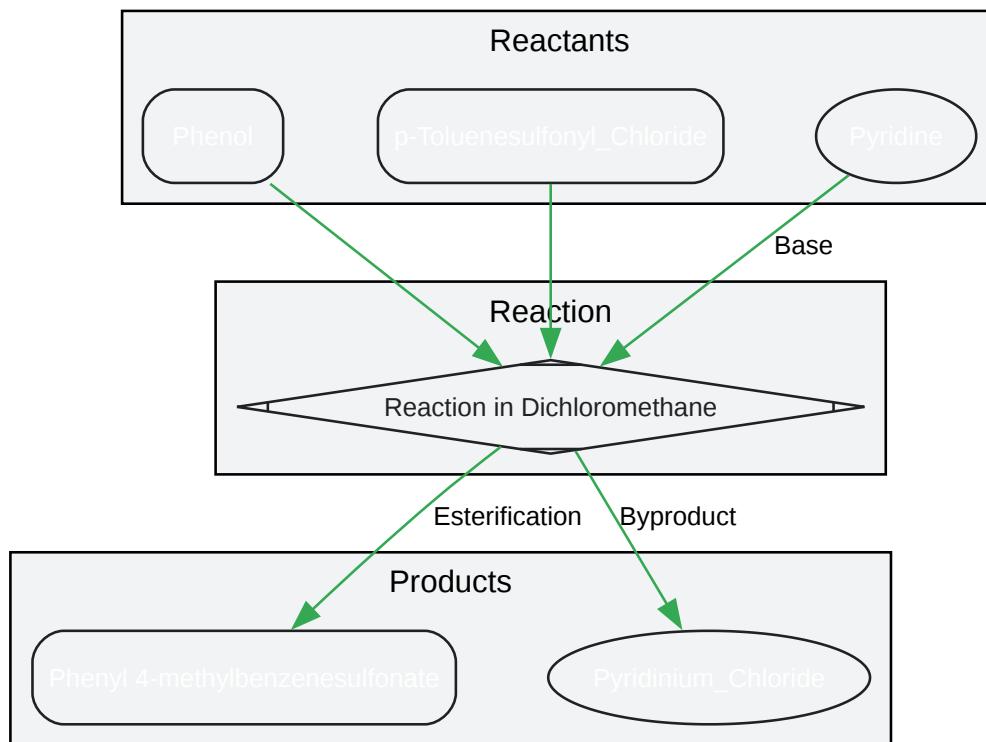
Core Synthesis Pathway

The primary pathway for the synthesis of **phenyl 4-methylbenzenesulfonate** involves the nucleophilic attack of the phenoxide ion on the electrophilic sulfur atom of 4-methylbenzenesulfonyl chloride. The reaction is typically performed in an inert solvent, such as dichloromethane, in the presence of a base like pyridine.^[4]

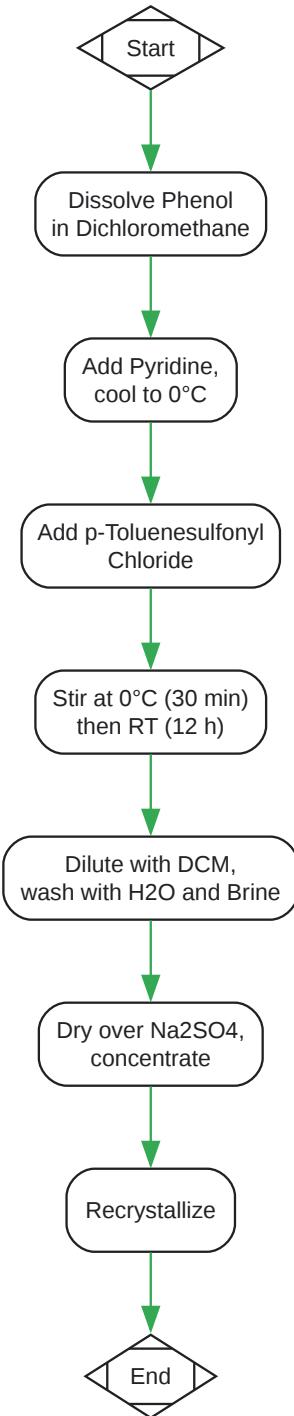
The reaction mechanism proceeds as follows:

- Deprotonation: The base, pyridine, deprotonates the hydroxyl group of phenol to form the more nucleophilic phenoxide ion.
- Nucleophilic Attack: The newly formed phenoxide ion attacks the sulfur atom of 4-methylbenzenesulfonyl chloride.
- Chloride Elimination: The tetrahedral intermediate collapses, leading to the elimination of a chloride ion and the formation of the desired **phenyl 4-methylbenzenesulfonate**.
- Neutralization: The pyridine neutralizes the hydrochloric acid (HCl) generated during the reaction, forming pyridinium chloride.

Synthesis Pathway of Phenyl 4-methylbenzenesulfonate



Experimental Workflow

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